

An In-depth Technical Guide to Hexylcyclohexane: Safety Data and Handling Precautions

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Compound of Interest

Compound Name: *Hexylcyclohexane*

Cat. No.: *B1328777*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **hexylcyclohexane**. The information is compiled and presented to meet the needs of laboratory and research professionals, with a focus on clarity and practical application.

Chemical and Physical Properties

Hexylcyclohexane is a colorless liquid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference. This data is crucial for understanding its behavior under various laboratory conditions, designing experiments, and implementing appropriate safety controls.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₄	[2][3][4][5][6]
Molar Mass	168.32 g/mol	[2][3][4][5][6]
CAS Number	4292-75-5	[2][4][7]
Appearance	Colorless liquid	[1][2][3][4][7]
Density	Approximately 0.81 - 0.82 g/cm ³	[3][4]
Boiling Point	Approximately 208 - 221 °C	[3][4]
Melting Point	Approximately -9.55 °C to -52 °C	[3][4]
Solubility	Soluble in organic solvents like ethanol and ether; slightly soluble in water.[3][4]	ChemBK[3][4]
Refractive Index	1.4450 to 1.4490	[3][4]

Hazard Identification and GHS Classification

According to aggregated GHS information, **hexylcyclohexane** is classified with the following hazards in a significant percentage of notifications:

- H302: Harmful if swallowed [Warning Acute toxicity, oral][2]
- H319: Causes serious eye irritation [Warning Serious eye damage/eye irritation][2]

It is important to note that some reports indicate that this chemical does not meet GHS hazard criteria.[2] However, given the warnings from multiple sources, it is prudent to handle it with care.

Toxicology and Health Effects

Prolonged or frequent contact with **hexylcyclohexane** may cause skin dryness and irritation. [3] Inhalation of high concentrations of its vapor, particularly in enclosed spaces, may lead to

dizziness, headache, and drowsiness.[3] Ingestion is harmful and should be avoided.[2][3]

Due to a lack of specific toxicological studies on **hexylcyclohexane** in the public domain, it is often recommended to refer to the safety data for cyclohexane for additional guidance.[1] For cyclohexane, overexposure can cause headache, dizziness, tiredness, nausea, and vomiting.[8]

Handling and Storage Precautions

Proper handling and storage are critical to ensure safety when working with **hexylcyclohexane**.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

PPE Type	Specification	Source(s)
Eye Protection	Chemical safety goggles or eyeglasses that meet OSHA 29 CFR 1910.133 or European Standard EN166.	[9]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.	[3][9]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.	[3][9]
Respiratory Protection	Use in a well-ventilated area. [3] If ventilation is inadequate, a NIOSH-approved respirator for organic vapors may be necessary.[8]	ChemBK,[3] Chevron Phillips Chemical[8]

Safe Handling Practices

- Wash hands thoroughly after handling.[\[9\]](#)
- Use with adequate ventilation.[\[9\]](#)
- Avoid contact with eyes, skin, and clothing.[\[9\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Take precautionary measures against static discharge.[\[8\]](#)[\[9\]](#)
- Ground and bond containers when transferring material.[\[9\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[8\]](#)[\[9\]](#)[\[13\]](#)

Storage Conditions

- Store in a tightly closed container.[\[8\]](#)[\[9\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[8\]](#)

First Aid Measures

In case of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing has stopped, begin rescue breathing. Seek medical attention.	[14]
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, call a physician.	[8][14]
Eye Contact	Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing.	[8][14]
Ingestion	Do NOT induce vomiting. Keep the respiratory tract clear. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[8]

Fire Fighting and Accidental Release Measures

Fire Fighting

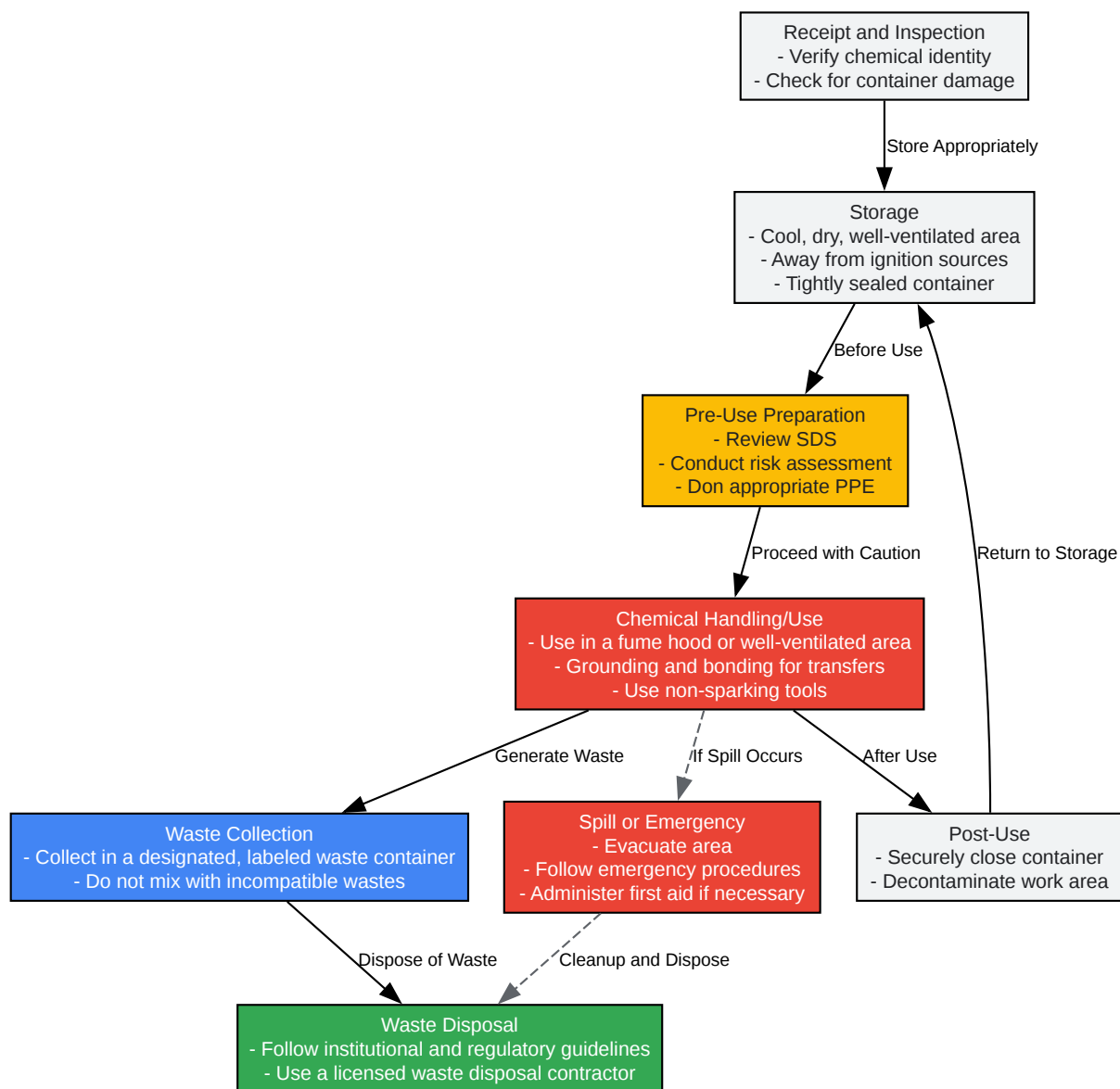
- Suitable Extinguishing Media: Alcohol-resistant foam, carbon dioxide (CO₂), or dry chemical. [8]
- Unsuitable Extinguishing Media: High volume water jet.[8]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[9][13] Containers may explode when heated.[13]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[8][9]

Accidental Release

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition.[\[8\]](#)[\[9\]](#)
- Environmental Precautions: Prevent product from entering drains or waterways.[\[11\]](#)
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[\[9\]](#) Use spark-proof tools.[\[9\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates a generalized workflow for the safe handling of **hexylcyclohexane** in a research setting, from procurement to disposal.



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Caption: Workflow for Safe Handling of **Hexylcyclohexane**.

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